

Safety and handling of 2-Benzylmorpholine

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Compound of Interest

Compound Name: 2-Benzylmorpholine

Cat. No.: B134971

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An In-depth Technical Guide to the Safety and Handling of **2-Benzylmorpholine**

Foreword

This guide is intended for researchers, scientists, and professionals in the field of drug development who work with **2-Benzylmorpholine**. As a Senior Application Scientist, it is my priority to ensure that cutting-edge research is conducted with the utmost attention to safety and scientific integrity. This document provides a comprehensive overview of the core principles and practices for the safe handling of **2-Benzylmorpholine**, grounded in authoritative data and practical, field-proven insights. The structure of this guide is designed to be intuitive, allowing for quick reference in a laboratory setting while also providing in-depth information for procedural planning and risk assessment.

PART 1: CORE DIRECTIVE - A Bespoke Structure for Clarity and Utility

Rather than adhering to a rigid template, this guide is structured to logically present information in a way that is most beneficial to the user. It begins with fundamental chemical and physical properties, progresses to detailed safety and handling protocols, and concludes with emergency procedures and waste disposal. This approach ensures that the user can easily find the information they need, when they need it.

PART 2: SCIENTIFIC INTEGRITY & LOGIC (E-E-A-T) Expertise & Experience: The "Why" Behind the "How"

Understanding the rationale behind safety protocols is critical for their effective implementation. For example, the recommendation to handle **2-Benzylmorpholine** in a chemical fume hood is not merely a procedural step; it is a necessary precaution to mitigate the risk of inhaling vapors that can cause respiratory irritation.^[1] This guide emphasizes the causality behind each recommendation, empowering users to make informed decisions.

Trustworthiness: Self-Validating Protocols

The protocols described herein are designed to be inherently self-validating. For instance, proper storage in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents is not just a safety measure but also a means of preserving the chemical's integrity and ensuring the reliability of experimental outcomes.

Authoritative Grounding & Comprehensive References

Every piece of safety and technical data in this guide is backed by authoritative sources. This commitment to accuracy ensures that the information provided is reliable and in line with current regulatory standards.

PART 3: VISUALIZATION & FORMATTING

Data Presentation

Table 1: Physicochemical Properties of **2-Benzylmorpholine**

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ^[1]
Molecular Weight	177.24 g/mol ^[1]
Appearance	Light yellow oil or solid ^[2]
CAS Number	131887-48-4 ^[1]

Table 2: GHS Hazard and Precautionary Statements for **2-Benzylmorpholine**

Hazard Statement	GHS Classification	Precautionary Statement
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)	P264, P270, P301+P312, P330, P501[1]
H315: Causes skin irritation	Skin irritation (Category 2)	P264, P280, P302+P352, P332+P313, P362+P364[1]
H319: Causes serious eye irritation	Serious eye irritation (Category 2A)	P280, P305+P351+P338, P337+P313[1]
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501[1]

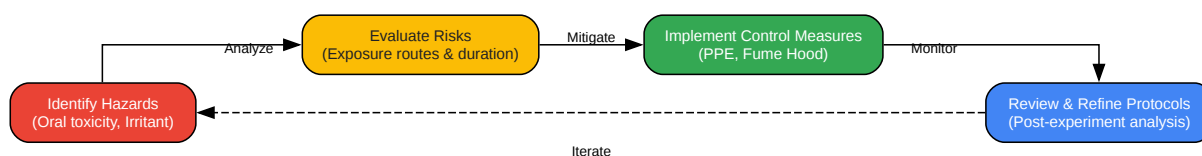
Comprehensive Safety and Handling Protocols

Hazard Identification

2-Benzylmorpholine is a chemical that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, and it can cause skin, eye, and respiratory irritation.[1]

Risk Assessment Workflow

A systematic approach to risk assessment is crucial before commencing any work with **2-Benzylmorpholine**.



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Caption: A cyclical workflow for continuous risk assessment and protocol refinement.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Benzylmorpholine** to prevent exposure:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: If working outside a fume hood or if aerosolization is possible, a NIOSH-approved respirator is necessary.

Engineering Controls

- Ventilation: Always handle **2-Benzylmorpholine** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible.

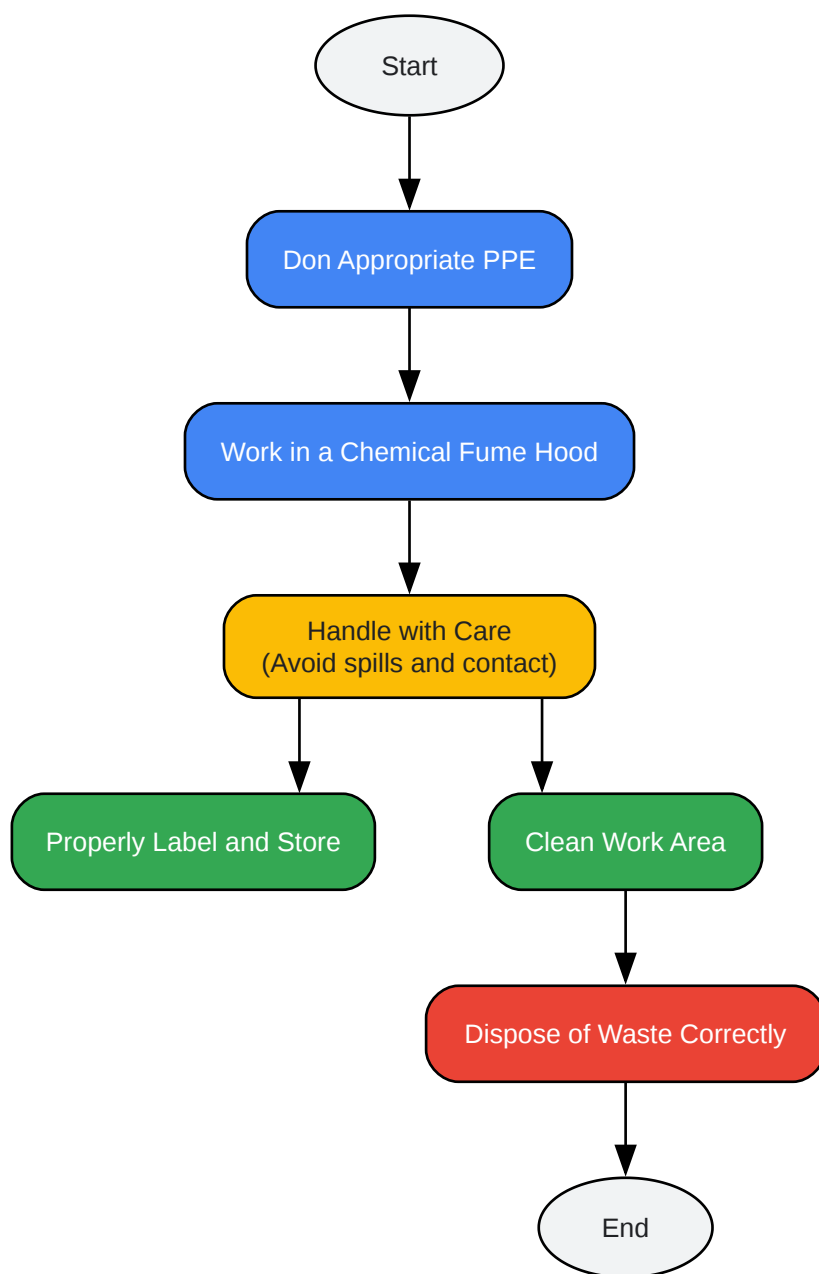
Storage and Handling Procedures

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, dark, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.^[3]



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Caption: A streamlined workflow for the safe handling of **2-Benzylmorpholine**.

First-Aid Measures

- Inhalation: Move the individual to fresh air. Seek medical attention if breathing difficulties arise.^[4]

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[4]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, and seek prompt medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Spill and Disposal Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- Contain the spill with an inert absorbent material.
- Collect the material into a suitable container for disposal.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains.[4]

Experimental Protocol Example: A General Synthetic Procedure

The following is a generalized protocol for a reaction involving **2-Benzylmorpholine**. This should be adapted based on the specific reaction conditions and reagents used.

Objective: To perform a nucleophilic substitution reaction using **2-Benzylmorpholine**.

Materials:

- **2-Benzylmorpholine**

- An appropriate electrophile
- A suitable solvent (e.g., acetonitrile)
- A non-nucleophilic base (e.g., diisopropylethylamine)
- Standard laboratory glassware and stirring apparatus

Procedure:

- Set up the reaction in a chemical fume hood.
- To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **2-Benzylmorpholine** and the solvent.
- Add the base to the solution and stir.
- Slowly add the electrophile to the reaction mixture. The rationale for slow addition is to control the reaction rate and any potential exotherm.
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by adding water or a saturated aqueous solution of ammonium chloride.
- Perform an aqueous work-up to extract the product into an organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure.
- Purify the crude product using a suitable technique, such as column chromatography.
- Characterize the purified product using spectroscopic methods (e.g., NMR, IR, MS) to confirm its identity and purity.

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